

Application Note: Quantification of Amygdalin in Seeds by HPLC-UV

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Compound of Interest

Compound Name: Amygdaloside

Cat. No.: B3030826

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Audience: Researchers, scientists, and drug development professionals.

Introduction

Amygdalin is a cyanogenic glycoside found in the seeds of many fruits belonging to the Rosaceae family, such as apricots, almonds, plums, and apples.^[1] Its quantification is crucial for food safety assessment, toxicological studies, and pharmaceutical research. High-Performance Liquid Chromatography (HPLC) with Ultraviolet (UV) detection is a widely used, robust, and reliable analytical method for the determination of amygdalin content in various seed matrices.^[2] This document provides a detailed protocol for the extraction, separation, and quantification of amygdalin from seeds using reversed-phase HPLC-UV.

Principle

The method involves the extraction of amygdalin from a homogenized seed matrix using a polar solvent. After sample cleanup, the extract is injected into an HPLC system. Amygdalin is separated from other matrix components on a C18 reversed-phase column using an isocratic mobile phase of methanol/water or acetonitrile/water.^{[3][4]} The separated amygdalin is then detected by a UV detector at its maximum absorbance wavelength, and the concentration is calculated based on a calibration curve generated from amygdalin standards.^[4]

Experimental Protocols

Apparatus and Materials

- Apparatus:

- High-Performance Liquid Chromatography (HPLC) system equipped with a quaternary pump, autosampler, column oven, and UV-Vis or Diode Array Detector (DAD).[\[4\]](#)
- Analytical balance.
- Grinder or homogenizer.
- Soxhlet apparatus, ultrasonic bath, or reflux system.[\[2\]](#)[\[5\]](#)[\[6\]](#)
- Rotary evaporator.
- Centrifuge.
- Vortex mixer.
- Syringe filters (0.45 µm).[\[3\]](#)
- Volumetric flasks and pipettes.

- Chemicals and Reagents:

- Amygdalin standard (\geq 99% purity).
- Methanol (HPLC grade).[\[4\]](#)
- Acetonitrile (HPLC grade).[\[3\]](#)
- n-Hexane or Diethyl Ether (ACS grade, for defatting).[\[1\]](#)[\[3\]](#)
- Deionized water (18.2 MΩ·cm).

Standard Solution Preparation

- Stock Standard Solution (e.g., 250 µg/mL): Accurately weigh 25.0 mg of amygdalin standard and transfer it to a 100 mL volumetric flask.[\[7\]](#) Dissolve and dilute to the mark with the mobile phase or methanol. This solution should be stored at 4°C.

- Working Standard Solutions: Prepare a series of working standards (e.g., 10, 25, 50, 100, 150, 200 µg/mL) by serially diluting the stock solution with the mobile phase.[4][8]

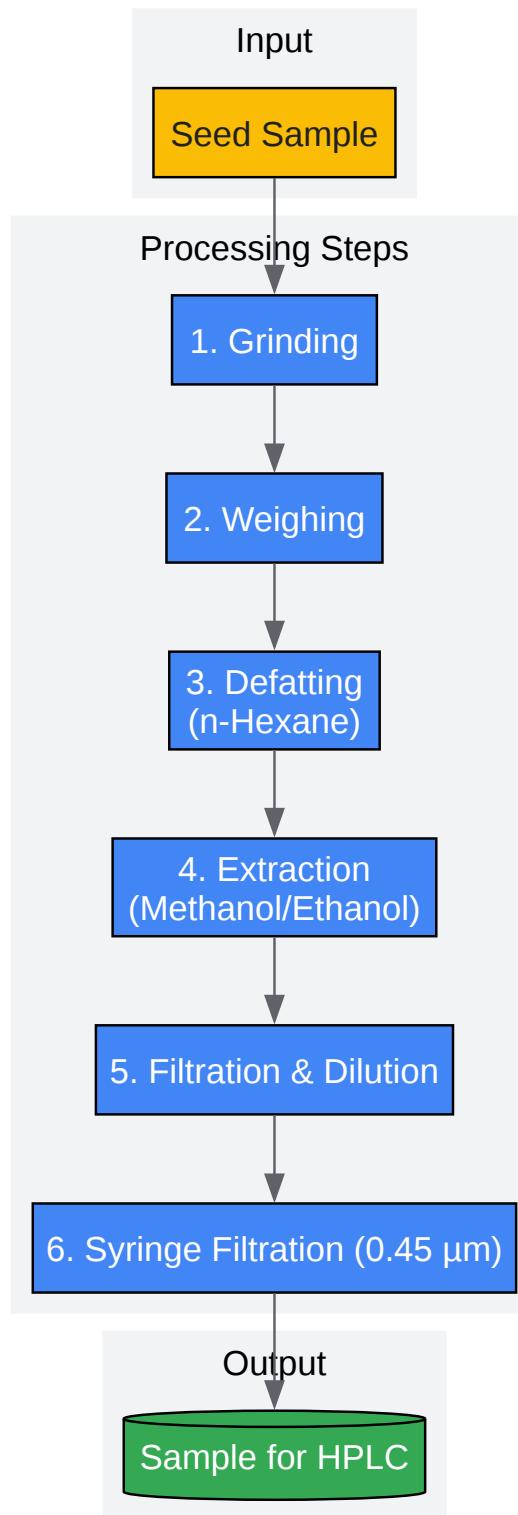
Sample Preparation Protocol

The following protocol outlines the steps for extracting amygdalin from seed samples for HPLC analysis.

- Grinding: Grind the seeds (e.g., apricot kernels, almond seeds) into a fine powder using a grinder.[1]
- Weighing: Accurately weigh approximately 2-5 g of the ground seed powder into a flask or extraction thimble.[1][2]
- Defatting (Optional but Recommended):
 - Add n-hexane or diethyl ether to the ground sample and mix for 1 minute using a vortex mixer.[1]
 - Centrifuge the mixture (e.g., 10 min at 3,250 x g).[1]
 - Discard the supernatant. Repeat this step three times to remove fatty compounds.[1][3]
 - Dry the solid residue to remove any residual solvent.[3]
- Extraction:
 - Several methods can be used. Reflux extraction is common: Add 50 mL of methanol or ethanol to the defatted sample and boil under reflux for 100-120 minutes.[1] Alternatively, use an ultrasonic bath for 15-30 minutes at a controlled temperature (e.g., 30-40°C).[9][10]
- Filtration and Dilution:
 - After extraction, filter the extract through Whatman No. 1 filter paper.[1]
 - Transfer a known volume of the filtrate to a volumetric flask and dilute with the mobile phase to a concentration within the calibration range.

- Final Filtration: Filter the diluted sample through a $0.45\text{ }\mu\text{m}$ syringe filter into an HPLC vial prior to injection.[3]

Diagram 1: Sample Preparation Workflow



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Diagram 1: Sample Preparation Workflow

HPLC-UV Analysis Protocol

Inject the prepared standards and samples into the HPLC system. A typical chromatogram will show a distinct peak for amygdalin at a specific retention time.

Diagram 2: HPLC Analysis and Data Processing

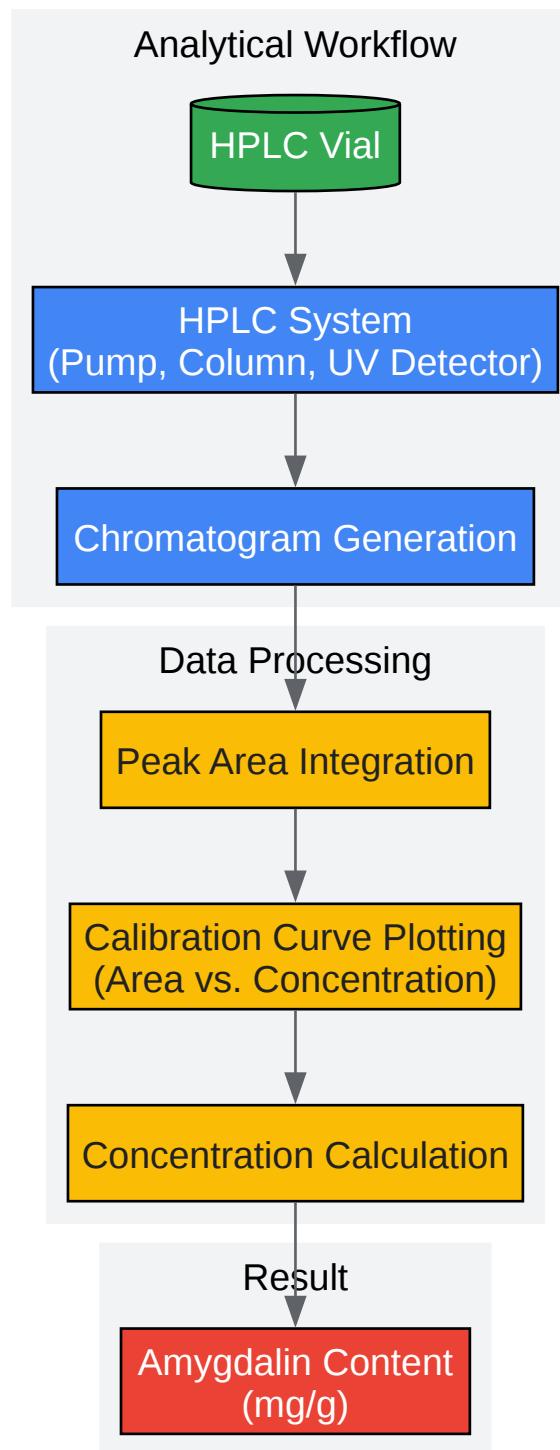
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Diagram 2: HPLC Analysis and Data Processing

Data Presentation

Table 1: HPLC-UV Chromatographic Conditions

Parameter	Condition	Reference(s)
Column	C18, 4.6 × 250 mm, 5 µm	[3]
Mobile Phase	Acetonitrile : Water (25:75, v/v) or Methanol : Water (15:85, v/v)	[3][4][8]
Elution Mode	Isocratic	[3][11]
Flow Rate	0.8 - 1.0 mL/min	[4]
Column Temperature	25 - 30°C	[4][11]
Detection Wavelength	215 nm	[3][4][12]
Injection Volume	20 µL	[3][4]

Table 2: Method Validation Parameters Summary

The following table summarizes typical performance characteristics for the quantification of amygdalin using HPLC-UV, as reported in the literature.

Parameter	Typical Value Range	Reference(s)
Linearity Range	10 - 300 µg/mL	[4][8]
Correlation Coefficient (r ²)	> 0.998	[4]
Limit of Detection (LOD)	0.0097 - 1.06 µg/mL	[8][13]
Limit of Quantification (LOQ)	0.0295 - 3.49 µg/mL	[8][13]
Accuracy (Recovery)	90% - 107%	[7][8]
Precision (RSD%)	< 2%	[8]

Data Analysis and Calculations

- Calibration Curve: Plot the peak area of the amygdalin standard against the corresponding concentration ($\mu\text{g/mL}$) for each working standard solution. Perform a linear regression analysis to obtain the equation of the line ($y = mx + c$) and the correlation coefficient (r^2).[4]
- Quantification: Use the peak area of amygdalin from the sample chromatogram and the regression equation to calculate the concentration of amygdalin in the injected sample (C_{sample} , in $\mu\text{g/mL}$).
- Content in Original Sample: Calculate the final concentration of amygdalin in the original seed sample (in mg/g) using the following formula:

$$\text{Amygdalin (mg/g)} = (C_{\text{sample}} \times V \times D) / W$$

Where:

- C_{sample} = Concentration of amygdalin in the injected sample ($\mu\text{g/mL}$) from the calibration curve.
- V = Total volume of the extract (mL).
- D = Dilution factor.
- W = Weight of the initial seed sample (g).
- The result is divided by 1000 to convert from μg to mg.

Conclusion

This application note provides a comprehensive and detailed protocol for the reliable quantification of amygdalin in seeds using HPLC-UV. The described methods for sample preparation, chromatographic separation, and data analysis are based on validated procedures from scientific literature.[8] Adherence to this protocol will enable researchers to obtain accurate and reproducible results for food safety, toxicological, and pharmaceutical applications.

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References

- 1. eprints.whiterose.ac.uk [eprints.whiterose.ac.uk]
- 2. iasj.rdd.edu.iq [iasj.rdd.edu.iq]
- 3. Optimization of technological procedure for amygdalin isolation from plum seeds (*Prunus domesticae semen*) - PMC [pmc.ncbi.nlm.nih.gov]
- 4. academic.oup.com [academic.oup.com]
- 5. Solid-to-liquid extraction and HPLC/UV determination of amygdalin of seeds of apple (*Malus pumila* Mill): Comparison between traditional-solvent and microwave methodologies [redalyc.org]
- 6. researchgate.net [researchgate.net]
- 7. academic.oup.com [academic.oup.com]
- 8. researchgate.net [researchgate.net]
- 9. Amygdalin: Toxicity, Anticancer Activity and Analytical Procedures for Its Determination in Plant Seeds | MDPI [mdpi.com]
- 10. journalissues.org [journalissues.org]
- 11. Analysis of Amygdalin in Various Matrices Using Electrospray Ionization and Flowing Atmospheric-Pressure Afterglow Mass Spectrometry - PMC [pmc.ncbi.nlm.nih.gov]
- 12. bsj.uobaghdad.edu.iq [bsj.uobaghdad.edu.iq]
- 13. revroum.lew.ro [revroum.lew.ro]
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